

# N-Cyclohexyl-1,3-propanediamine: A Technical Overview for Scientific Professionals

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## Compound of Interest

Compound Name: N-Cyclohexyl-1,3-propanediamine

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An In-depth Guide for Researchers, Scientists, and Drug Development Professionals

**N-Cyclohexyl-1,3-propanediamine** is a diamine compound with a molecular structure that lends itself to a variety of chemical and biological applications. This technical guide provides a comprehensive overview of its chemical properties, a detailed experimental protocol for its synthesis, and an exploration of its potential biological activities, with a focus on its relevance to drug discovery and development.

## Core Chemical and Physical Properties

**N-Cyclohexyl-1,3-propanediamine**, with the CAS number 3312-60-5, is a colorless to pale yellow liquid. Its fundamental properties are summarized in the table below, providing a quantitative basis for its use in experimental settings.[\[1\]](#)[\[2\]](#)[\[3\]](#)

Property	Value	Reference
Molecular Weight	156.27 g/mol	[3][4]
Molecular Formula	C <sub>9</sub> H <sub>20</sub> N <sub>2</sub>	[1][2][3]
CAS Number	3312-60-5	[1][2]
Density	0.9 ± 0.1 g/cm <sup>3</sup>	[3]
Boiling Point	123 °C; 85-89 °C @ 2 Torr	[3]
Melting Point	-17 to -15 °C	[3]
Flash Point	17 °C; 214 °F	[3]
Refractive Index	1.484	[3]

## Synthesis of N-Cyclohexyl-1,3-propanediamine: An Experimental Protocol

The synthesis of **N-Cyclohexyl-1,3-propanediamine** can be achieved through the reductive amination of cyclohexanone with 1,3-propanediamine. This one-pot reaction involves the formation of an imine intermediate, which is subsequently reduced to the desired secondary amine.

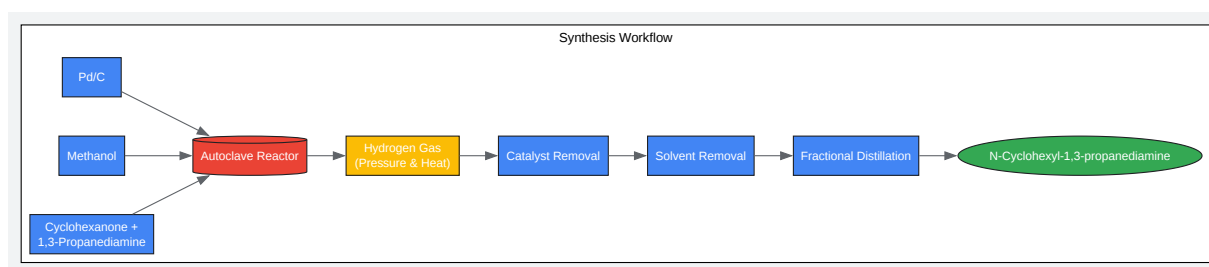
### Materials and Equipment:

- Cyclohexanone
- 1,3-Propanediamine
- Methanol (or other suitable solvent)
- Palladium on carbon (Pd/C) or another suitable hydrogenation catalyst (e.g., Raney Nickel)
- Hydrogen gas source
- High-pressure autoclave reactor equipped with a magnetic stirrer and temperature control

- Standard laboratory glassware
- Rotary evaporator
- Purification system (e.g., fractional distillation apparatus)

## Experimental Procedure:

- **Reaction Setup:** In a high-pressure autoclave reactor, dissolve cyclohexanone (1 equivalent) and 1,3-propanediamine (1 to 1.2 equivalents) in a suitable solvent such as methanol.
- **Catalyst Addition:** Carefully add the hydrogenation catalyst (e.g., 5-10 mol% Pd/C) to the reaction mixture under an inert atmosphere.
- **Hydrogenation:** Seal the reactor and purge it several times with hydrogen gas to remove any air. Pressurize the reactor with hydrogen to the desired pressure (e.g., 10-50 bar).
- **Reaction Conditions:** Heat the reaction mixture to a specified temperature (e.g., 80-120 °C) with vigorous stirring. The reaction progress can be monitored by techniques such as gas chromatography (GC) or thin-layer chromatography (TLC).
- **Work-up:** After the reaction is complete, cool the reactor to room temperature and carefully vent the excess hydrogen gas. Filter the reaction mixture to remove the catalyst.
- **Purification:** The solvent is removed from the filtrate using a rotary evaporator. The crude product is then purified by fractional distillation under reduced pressure to obtain pure **N-Cyclohexyl-1,3-propanediamine**.



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Caption: A schematic workflow for the synthesis of **N-Cyclohexyl-1,3-propanediamine**.

## Potential Biological Activities and Signaling Pathways

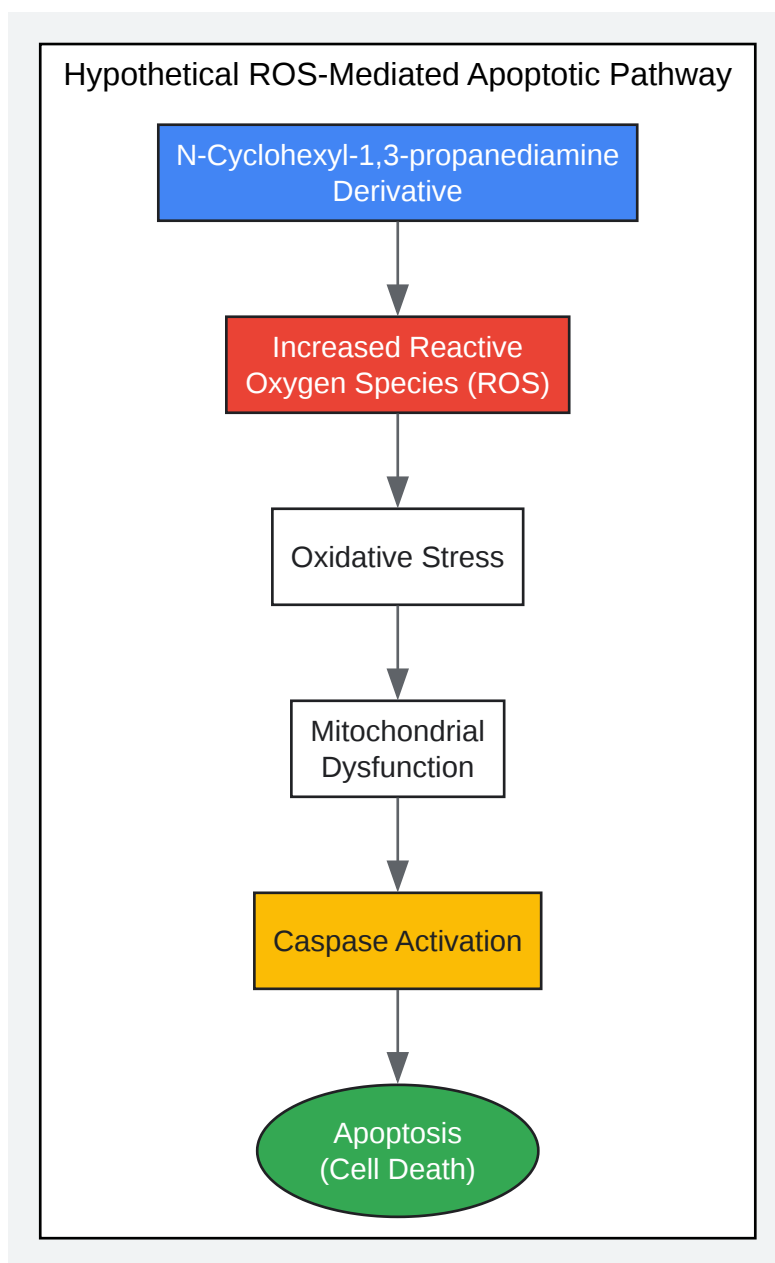
Derivatives of 1,3-propanediamine have shown promise in the field of drug discovery, particularly in oncology. While specific studies on **N-Cyclohexyl-1,3-propanediamine** are limited, related compounds have been reported to exhibit anti-cancer properties.[5] One of the proposed mechanisms of action involves the induction of oxidative stress within cancer cells, leading to apoptosis.

### ROS-Mediated Apoptotic Signaling Pathway

Research on ester derivatives of a similar compound, (S,S)-1,3-propanediamine-N,N'-di-2-(3-cyclohexyl)propanoic acid, has demonstrated that these molecules can induce the production of reactive oxygen species (ROS) in tumor cells.[5] This increase in ROS can trigger a cascade of events leading to programmed cell death.

The proposed signaling pathway is as follows:

- Induction of ROS: The compound enters the cancer cell and promotes the generation of ROS.
- Oxidative Stress: The accumulation of ROS leads to oxidative stress, damaging cellular components such as DNA, proteins, and lipids.
- Mitochondrial Dysfunction: Oxidative stress can disrupt the mitochondrial membrane potential.
- Caspase Activation: The disruption of mitochondrial function can lead to the release of pro-apoptotic factors, which in turn activate caspases, a family of proteases that execute apoptosis.
- DNA Fragmentation and Apoptosis: Activated caspases cleave various cellular substrates, leading to the characteristic morphological and biochemical hallmarks of apoptosis, including DNA fragmentation.



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Caption: A diagram of a potential ROS-mediated apoptotic signaling pathway.

Furthermore, **N-Cyclohexyl-1,3-propanediamine** has been suggested to be a potent inhibitor of cholesterol synthesis and mitochondrial membrane potential. This points towards potential applications in metabolic disorders and further reinforces its relevance in cancer research, as many cancer cells exhibit altered metabolic pathways.

## Conclusion

**N-Cyclohexyl-1,3-propanediamine** is a compound with a well-defined set of chemical and physical properties. Its synthesis via reductive amination is a feasible and scalable process. While direct biological data is emerging, the activities of related compounds suggest that it and its derivatives are promising candidates for further investigation in drug development, particularly in the areas of oncology and metabolic diseases. The information presented in this guide provides a solid foundation for researchers and scientists to explore the potential of this intriguing molecule.

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